

The 4-Chloro-2-ethenylaniline Scaffold: A Foundation for Innovation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chloro-2-ethenylaniline

Cat. No.: B13262247

[Get Quote](#)

The Aniline Moiety: A Privileged Scaffold in Medicinal Chemistry

The aniline scaffold is a cornerstone in the field of medicinal chemistry, recognized as a "privileged structure" due to its presence in a vast array of biologically active compounds and approved drugs.^[1] Its synthetic tractability and the ability of the amino group to form crucial hydrogen bond interactions with biological targets make it an invaluable building block for therapeutic agent design.^{[1][2]} Aniline derivatives are integral to drugs targeting a wide spectrum of diseases, including cancer, cardiovascular disorders, and infectious diseases.^[3]

Introducing 4-Chloro-2-ethenylaniline

4-Chloro-2-ethenylaniline (also known as 4-chloro-2-vinylaniline) is an aromatic amine with the chemical formula C_8H_8ClN and a molecular weight of 153.61 g/mol.^[4] This specific substitution pattern—a chloro group at position 4 and an ethenyl (vinyl) group at position 2—provides a unique electronic and steric profile, making it an intriguing starting point for chemical exploration.

Key Properties:

- CAS Number: 107734-17-8[4]
- Molecular Formula: C₈H₈ClN[4]
- Molecular Weight: 153.61[4]
- Topological Polar Surface Area (TPSA): 26.02 Å²[4]
- LogP: 2.57[4]

The Rationale for Analogue Development

While a lead compound like **4-chloro-2-ethenylaniline** may exhibit desired biological activity, it often possesses suboptimal properties such as poor metabolic stability, toxicity, or limited bioavailability.[5] The strategic development of structural analogues is a fundamental process in lead optimization.[6] By systematically modifying the parent structure, medicinal chemists can fine-tune its pharmacological profile to enhance efficacy, improve safety, and optimize pharmacokinetic properties (Absorption, Distribution, Metabolism, and Excretion - ADME), ultimately paving the way for more effective drug therapies.[5]

Synthetic Strategies for 4-Chloro-2-ethenylaniline and its Analogues

The synthesis of 2-vinylaniline derivatives is a well-explored area of organic chemistry, with several robust methods available for constructing the core scaffold and its analogues.[7]

Crafting the Vinylaniline Core: Key C-C Bond Forming Reactions

The introduction of the vinyl group onto the aniline ring is the pivotal step. Palladium-catalyzed cross-coupling reactions are among the most efficient and widely used methods for this transformation.[7]

The Mizoroki-Heck reaction is a powerful tool for the arylation of alkenes, coupling a vinyl or aryl halide with an alkene in the presence of a palladium catalyst and a base.[8][9] This reaction is valued for its functional group tolerance and stereoselectivity, typically yielding the trans alkene.[9]

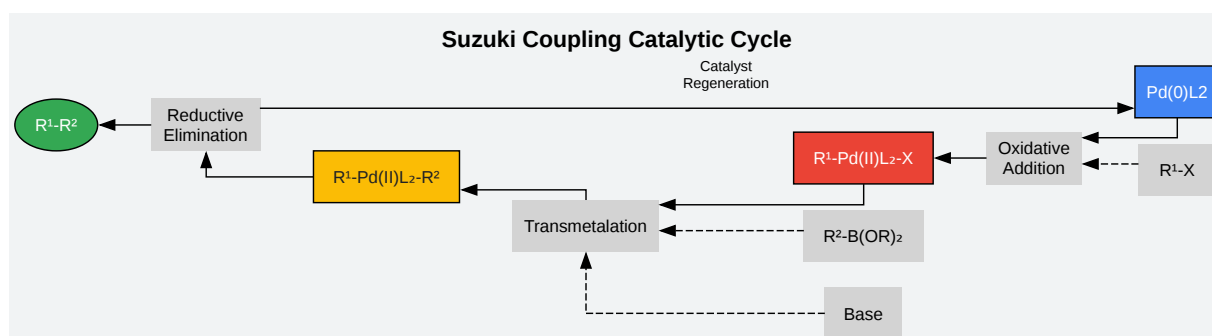
The catalytic cycle involves three main steps:

- Oxidative Addition: The Pd(0) catalyst inserts into the aryl-halide bond.
- Migratory Insertion: The alkene coordinates to the palladium complex and inserts into the palladium-carbon bond.
- β -Hydride Elimination: A hydrogen atom from the alkyl chain is eliminated, forming the new alkene product and regenerating the palladium catalyst.^[10]

The Suzuki-Miyaura coupling is another cornerstone of modern organic synthesis, forming a carbon-carbon bond between an organoboron species (like a vinylboronic acid) and an organohalide.^{[11][12]} It is renowned for its mild reaction conditions and the commercial availability of a wide range of boronic acids.

The Suzuki coupling catalytic cycle proceeds via:

- Oxidative Addition: A Pd(0) species adds to the organohalide.
- Transmetalation: The organic group from the organoboron reagent is transferred to the palladium center, a step facilitated by a base.^{[12][13]}
- Reductive Elimination: The two organic fragments are coupled, forming the final product and regenerating the Pd(0) catalyst.^{[11][13]}



[Click to download full resolution via product page](#)

A simplified diagram of the Suzuki coupling catalytic cycle.

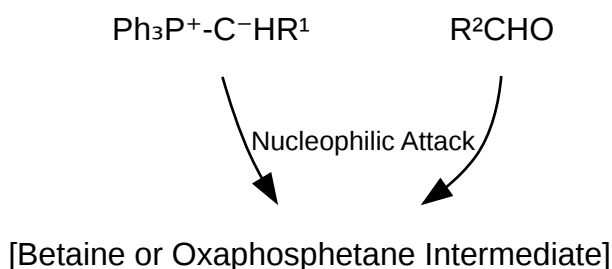
The Wittig reaction provides an alternative route to alkenes by reacting an aldehyde or ketone with a phosphonium ylide (a Wittig reagent).^{[14][15]} This method is particularly useful for converting an amino-substituted benzaldehyde into the desired vinylaniline. The reaction's driving force is the formation of the highly stable triphenylphosphine oxide byproduct.^{[16][17]}

The mechanism generally involves:

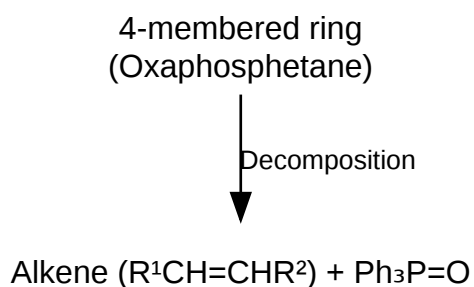
- **Ylide Formation:** A triphenylphosphonium salt is deprotonated by a strong base to form the nucleophilic ylide.
- **Nucleophilic Attack:** The ylide attacks the carbonyl carbon of the aldehyde.
- **Oxaphosphetane Formation:** A four-membered ring intermediate, the oxaphosphetane, is formed. This can occur in a concerted [2+2] cycloaddition or via a betaine intermediate.^[17]
- **Decomposition:** The oxaphosphetane collapses to yield the final alkene and triphenylphosphine oxide.^[17]

Wittig Reaction Mechanism

Step 1: Ylide attacks Aldehyde



Step 2: Ring Collapse



[Click to download full resolution via product page](#)

A high-level overview of the Wittig reaction mechanism.

Synthesis and Purification

The substituted aniline core is often prepared through the catalytic hydrogenation of the corresponding nitro-aromatic compound.[3][18][19] Following synthesis, purification is typically achieved using standard laboratory techniques such as column chromatography on silica gel to isolate the desired product.[18]

Designing Structural Analogues via Bioisosterism

Bioisosterism is a cornerstone strategy in drug design, involving the replacement of a functional group with another that shares similar physical and chemical properties.[20] This approach

aims to enhance a molecule's pharmacological profile by improving potency, selectivity, metabolic stability, or reducing toxicity.[\[6\]](#)[\[21\]](#)

Bioisosteric Replacements: Classical and Non-Classical

- **Classical Bioisosteres:** These are atoms or groups that share the same valency and have similar sizes and shapes (e.g., F vs. H, -OH vs. -NH₂).[\[20\]](#)[\[22\]](#)
- **Non-Classical Bioisosteres:** These groups do not have the same number of atoms or valency but provoke a similar biological response through comparable steric and electronic properties (e.g., a carboxylic acid replaced by a tetrazole).[\[20\]](#)[\[21\]](#)

Analogue Design Strategy

The **4-chloro-2-ethenylaniline** scaffold offers three primary points for modification: the ethenyl group, the chloro substituent, and the aniline ring itself.

Parent Moiety	Potential Bioisosteric Replacement	Rationale for Replacement
Ethenyl (-CH=CH ₂)	Ethynyl, Cyclopropyl, Small heterocycles	Modulate conformation, improve metabolic stability, introduce new vector interactions.
Chloro (-Cl)	Fluoro (-F), Bromo (-Br)	Fine-tune electronics and lipophilicity; F can block metabolic sites. [23] [24]
Trifluoromethyl (-CF ₃), Cyano (-CN)	Enhance electron-withdrawing properties, increase lipophilicity, potentially improve binding affinity.	
Aniline Ring	Pyridine, Pyrimidine, Indazole	Introduce H-bond acceptors, alter pKa, improve solubility, escape metabolic liabilities associated with anilines. [5] [25]

Potential Therapeutic Applications in Drug Discovery

The aniline scaffold is prevalent in numerous classes of therapeutic agents. Analogues of **4-chloro-2-ethenylaniline** could be rationally designed and screened for activity in several key disease areas.

Kinase Inhibition in Oncology

Substituted anilines are a hallmark of many kinase inhibitors used in cancer therapy.^[1] These drugs often function as ATP-competitive inhibitors, where the aniline moiety forms critical hydrogen bonds within the ATP-binding pocket of the kinase, thereby blocking downstream signaling pathways that drive cell proliferation and survival.^[1] Derivatives of 4-anilinoquinazolines, for instance, are well-established inhibitors of receptor tyrosine kinases (RTKs) like EGFR and VEGFR-2, which are critical targets in oncology.^[26] The **4-chloro-2-ethenylaniline** scaffold could serve as a key building block for novel kinase inhibitors.

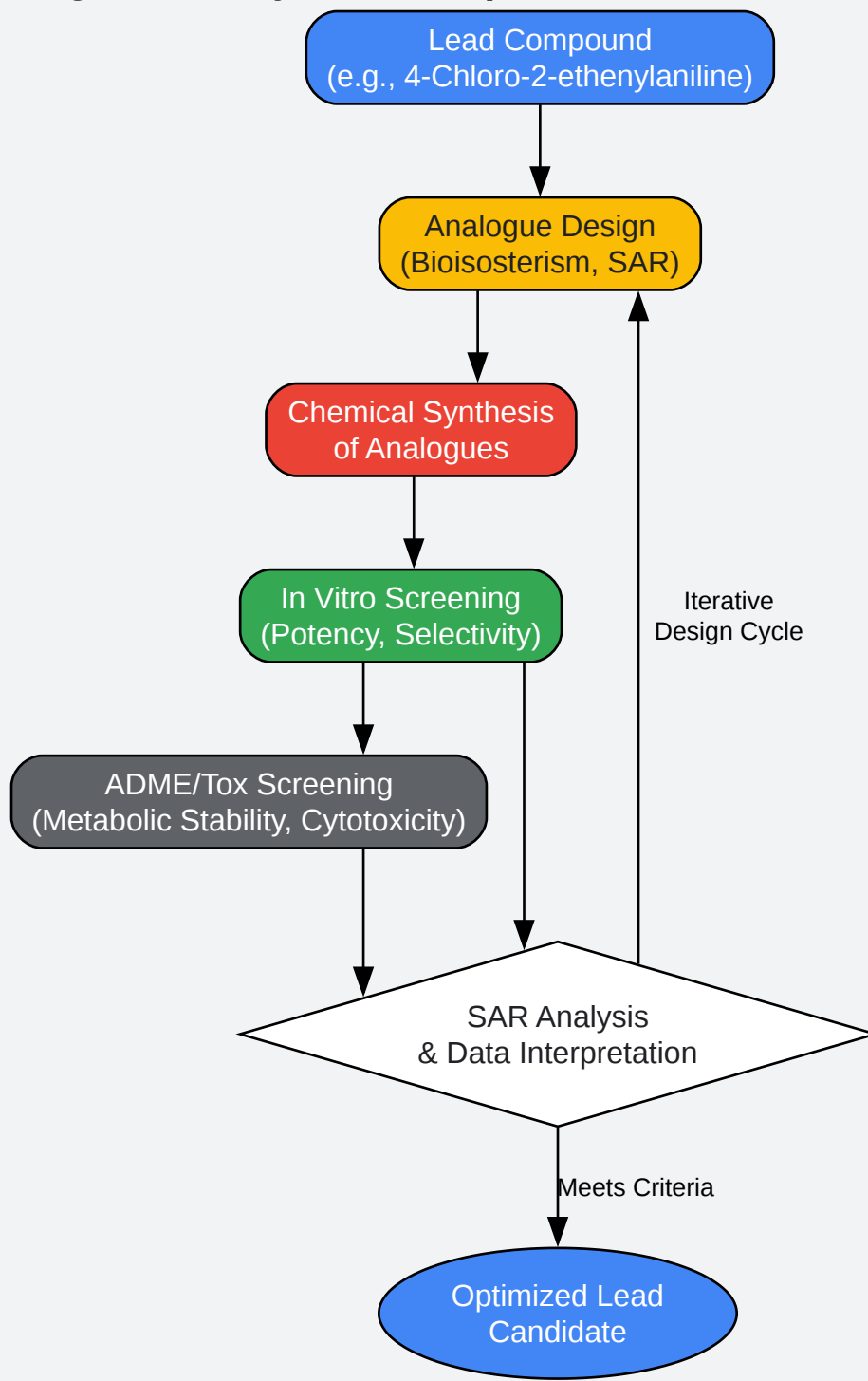
Antimicrobial and Antimalarial Agents

Aniline derivatives have also found use as antimicrobial and antimalarial agents.^[19] For example, 4-chloroaniline is a precursor to the antiseptic chlorhexidine.^{[19][27]} Furthermore, vinylquinoline derivatives, which share structural similarities with the target scaffold, have been investigated for their antimalarial efficacy.^[28] This suggests that a library of **4-chloro-2-ethenylaniline** analogues could yield compounds with potent activity against various pathogens.

A Workflow for Analogue Screening

The development of novel drugs from a lead scaffold like **4-chloro-2-ethenylaniline** follows a structured workflow. This involves iterative cycles of design, synthesis, and biological testing to optimize for potency, selectivity, and drug-like properties.

Drug Discovery & Lead Optimization Workflow



[Click to download full resolution via product page](#)

A typical workflow for lead optimization in drug discovery.

Experimental Protocols

The following protocols are generalized procedures representative of the synthetic methods discussed. Researchers should adapt these based on the specific substrate, scale, and available laboratory equipment.

Protocol: Suzuki Coupling for Synthesis of a 4-Chloro-2-vinylaniline Analogue

This protocol describes the coupling of a di-haloaniline with a vinylboronic ester.

- **Reaction Setup:** To an oven-dried reaction vessel, add the aryl dihalide (e.g., 2-bromo-4-chloroaniline) (1.0 eq.), the vinylboronic acid pinacol ester (1.1 eq.), and a base such as cesium carbonate (2.5 eq.).
- **Inert Atmosphere:** Seal the vessel and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes.
- **Solvent Addition:** Under the inert atmosphere, add anhydrous solvents. A common system is a mixture of 1,4-dioxane and water (e.g., 10:1 v/v).[\[13\]](#)
- **Catalyst Addition:** Add the palladium catalyst, for example, Pd(dppf)Cl₂ (0.05 - 0.1 eq.).
- **Reaction:** Purge the mixture with the inert gas for another 5-10 minutes. Seal the vessel tightly and heat the reaction mixture (e.g., to 90-100 °C) with vigorous stirring overnight.[\[13\]](#)
- **Work-up:** After cooling to room temperature, dilute the mixture with an organic solvent (e.g., ethyl acetate) and water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the filtrate under reduced pressure. Purify the crude residue by flash column chromatography on silica gel to obtain the desired product.

Protocol: Wittig Reaction for Ethenyl Group Installation

This protocol describes the conversion of an amino-benzaldehyde to a vinylaniline.

- **Ylide Generation:** In an oven-dried, two-neck flask under an inert atmosphere, suspend methyltriphenylphosphonium bromide (1.1 eq.) in anhydrous THF. Cool the suspension in an

ice bath (0 °C). Add a strong base, such as n-butyllithium (1.05 eq.), dropwise. The formation of the bright yellow ylide will be observed. Allow the mixture to stir and warm to room temperature for 1-2 hours.

- **Aldehyde Addition:** Cool the ylide solution back to 0 °C. Add a solution of the substituted 2-amino-5-chlorobenzaldehyde (1.0 eq.) in anhydrous THF dropwise.
- **Reaction:** Allow the reaction to warm to room temperature and stir overnight. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Carefully quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- **Work-up:** Extract the mixture with an organic solvent (e.g., diethyl ether or ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and filter.
- **Purification:** Concentrate the solvent under reduced pressure. The byproduct, triphenylphosphine oxide, can often be partially removed by precipitation from a nonpolar solvent (e.g., hexanes). Further purify the product by flash column chromatography.

Conclusion and Future Perspectives

4-Chloro-2-ethenylaniline represents a valuable chemical scaffold with significant potential for drug discovery. Its synthesis is achievable through robust and versatile chemical reactions like the Heck, Suzuki, and Wittig reactions. By applying the principles of bioisosterism, a diverse library of structural analogues can be rationally designed and synthesized.

Future efforts should focus on synthesizing these analogues and screening them against a broad range of biological targets, particularly within the protein kinase family. A thorough investigation of the structure-activity relationships will provide critical insights, guiding the iterative optimization process toward the development of novel, potent, and selective therapeutic agents. The strategic replacement of the aniline moiety itself may also prove to be a fruitful avenue for mitigating potential toxicity and improving pharmacokinetic profiles.

References

- INCHEE. (n.d.). Aniline: The Versatile Organic Compound for Dyes, Drugs, and More.

- Benchchem. (2025). Application Notes and Protocols for 2-(Substituted)-Aniline Derivatives in Medicinal Chemistry.
- ChemScene. (n.d.). 30273-39-3 | 4-Chloro-2-ethylaniline.
- Yufeng. (2024, September 20). Exploring the Properties and Applications of Aniline and N-Methylaniline.
- ACS Publications. (2017, June 30). Regioselective Synthesis of 2-Vinylanilines Using O-aryloxycarbonyl derivatives by Sequential Decarboxylation/Amination/Heck Reaction. The Journal of Organic Chemistry.
- PubChem - NIH. (n.d.). 4-Chloro-2-ethylaniline | C₈H₁₀ClN | CID 34871.
- ACS Publications. (n.d.). Bioisosterism: A Rational Approach in Drug Design. Chemical Reviews.
- Cresset. (2024, January 10). Aniline replacement in drug-like compounds.
- PPTX. (n.d.). Reactions and pharmaceutical applications of aniline.
- ChemRxiv. (n.d.). Which halogen to choose? Comparing the effects of chlorine and fluorine as bioisosteric substituents in drug design.
- N/A. (n.d.). Bioisosterism: A Rational Approach in Drug Design.
- Wikipedia. (n.d.). Wittig reaction.
- chemicalbook. (n.d.). 4-Chloroaniline synthesis.
- ResearchGate. (2026, January 07). Which halogen to choose? Comparing the effects of chlorine and fluorine as bioisosteric substituents in drug design.
- N/A. (2025, March 24). Bioisosteres for Drug Hunters: Part 1 - Background, Carboxylic Acids, and Amides.
- Chemspace. (n.d.). Bioisosteric Replacements.
- Organic Chemistry Portal. (n.d.). Wittig Reaction.
- Organic Synthesis. (n.d.). Heck Coupling.
- N/A. (2025, May 05). The role of bioisosterism in modern drug design: Current applications and challenges.
- Alfa Chemistry. (n.d.). Wittig Reaction.
- Organic Chemistry Portal. (n.d.). Heck Reaction.
- CPACChem. (n.d.). 4-Chloro-2-methylaniline CAS:95-69-2 EC:202-441-6.
- Chemistry LibreTexts. (2024, October 10). Suzuki-Miyaura Coupling.
- AccuStandard. (n.d.). 4-Chloroaniline CAS # 106-47-8.
- Wikipedia. (n.d.). Suzuki reaction.
- Master Organic Chemistry. (2018, February 06). Wittig Reaction - Examples and Mechanism.
- PubChem - NIH. (n.d.). 4-Chloro-N-ethylbenzenamine | C₈H₁₀ClN | CID 587841.
- Cambridge MedChem Consulting. (2021, January 30). Bioisosteric Replacements.
- NIH. (n.d.). Synthesis of Sulfur-Containing Aryl and Heteroaryl Vinyls via Suzuki–Miyaura Cross-Coupling for the Preparation of SERS-Active Polymers.

- Tokyo Chemical Industry Co., Ltd. (APAC). (n.d.). Wittig Olefination Reaction.
- ChemScene. (n.d.). 107734-17-8 | 4-Chloro-2-vinylaniline.
- YouTube. (2021, March 20). Heck Reaction - Organic Chemistry Lessons.
- YouTube. (2025, March 29). Suzuki Coupling. Suzuki-Miyaura Reaction: Mechanism, Experimental Procedure, and Set Up.
- University of Windsor. (n.d.). Variations on a theme—recent developments on the mechanism of the Heck reaction and their implications for synthesis.
- Ataman Kimya. (n.d.). 4-CHLOROANILINE.
- Google Patents. (n.d.). US5426230A - Process for the preparation of 4-chloro-2-cyclopropylcarbonylaniline.
- Yoneda Labs. (n.d.). Suzuki-Miyaura cross-coupling: Practical Guide.
- PrepChem.com. (n.d.). Synthesis of 4-chloro-2-fluoroaniline.
- ACS Publications. (2010, September 21). Synthesis of Heterocycles via Pd-Ligand Controlled Cyclization of 2-Chloro-N-(2-vinyl)aniline: Preparation of Carbazoles, Indoles, Dibenzazepines, and Acridines. Journal of the American Chemical Society.
- CymitQuimica. (n.d.). CAS 1520-21-4: 4-Vinylaniline.
- Benchchem. (n.d.). The Structure-Activity Relationship of 4-Chloroquinazolines: A Technical Guide for Drug Discovery.
- PMC. (n.d.). Synthesis, Structure–Activity Relationship, and Antimalarial Efficacy of 6-Chloro-2-arylvinylquinolines.
- Wikipedia. (n.d.). 4-Chloroaniline.
- PubMed. (2010, February 15). Determination of 4-chloroaniline and its derivatives formed in the interaction of sodium hypochlorite and chlorhexidine by using gas chromatography.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. News - Aniline: The Versatile Organic Compound for Dyes, Drugs, and More [incheechem.com]
- 3. Exploring the Properties and Applications of Aniline and N-Methylaniline [yufenggpp.com]
- 4. chemscene.com [chemscene.com]

- [5. cresset-group.com](https://cresset-group.com) [cresset-group.com]
- [6. chem-space.com](https://chem-space.com) [chem-space.com]
- [7. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [8. Heck Reaction](https://organic-chemistry.org) [organic-chemistry.org]
- [9. youtube.com](https://youtube.com) [youtube.com]
- [10. uwindsor.ca](https://uwindsor.ca) [uwindsor.ca]
- [11. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- [12. Suzuki reaction - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [13. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [14. Wittig reaction - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [15. alfa-chemistry.com](https://alfa-chemistry.com) [alfa-chemistry.com]
- [16. Wittig Reaction](https://organic-chemistry.org) [organic-chemistry.org]
- [17. masterorganicchemistry.com](https://masterorganicchemistry.com) [masterorganicchemistry.com]
- [18. 4-Chloroaniline synthesis - chemicalbook](https://chemicalbook.com) [chemicalbook.com]
- [19. 4-Chloroaniline - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
- [20. ctppc.org](https://ctppc.org) [ctppc.org]
- [21. drughunter.com](https://drughunter.com) [drughunter.com]
- [22. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [23. chemrxiv.org](https://chemrxiv.org) [chemrxiv.org]
- [24. researchgate.net](https://researchgate.net) [researchgate.net]
- [25. Bioisosteric Replacements](https://cambridgedmedchemconsulting.com) [cambridgedmedchemconsulting.com]
- [26. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [27. Determination of 4-chloroaniline and its derivatives formed in the interaction of sodium hypochlorite and chlorhexidine by using gas chromatography - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [28. Synthesis, Structure–Activity Relationship, and Antimalarial Efficacy of 6-Chloro-2-arylvinylquinolines - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The 4-Chloro-2-ethenylaniline Scaffold: A Foundation for Innovation]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b13262247/docs#the-4-chloro-2-ethenylaniline-scaffold-a-foundation-for-innovation\]](https://www.benchchem.com/product/b13262247/docs#the-4-chloro-2-ethenylaniline-scaffold-a-foundation-for-innovation)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)